

A Technical Guide to the Source and Natural Abundance of Catharanthine Tartrate

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Compound of Interest

Compound Name: Catharanthine tartrate

Cat. No.: B15577689

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This technical guide provides a comprehensive overview of **catharanthine tartrate**, focusing on its primary natural source, natural abundance, biosynthetic pathway, and methods for its extraction and purification. Catharanthine is a crucial terpenoid indole alkaloid (TIA) as it serves as a precursor for the semi-synthesis of the potent anticancer drugs, vinblastine and vincristine. [1][2][3][4][5] **Catharanthine tartrate** is a salt form of catharanthine, which is often utilized in research and pharmaceutical applications.

Primary Natural Source

The principal natural source of catharanthine is the medicinal plant *Catharanthus roseus* (L.) G. Don, commonly known as the Madagascar periwinkle. [3][6][7][8][9] This plant produces over 130 different TIAs, with catharanthine being one of the most significant due to its role in the synthesis of bisindole alkaloids. [1][4] Catharanthine is found in various parts of the plant, including the leaves, stems, roots, and flowers, though its concentration varies depending on the cultivar and environmental conditions. [10][11]

Natural Abundance of Catharanthine

The natural abundance of catharanthine in *Catharanthus roseus* is relatively low, which presents a challenge for its large-scale production. [2][4] The concentration of catharanthine can vary significantly among different cultivars and is influenced by factors such as plant age, tissue

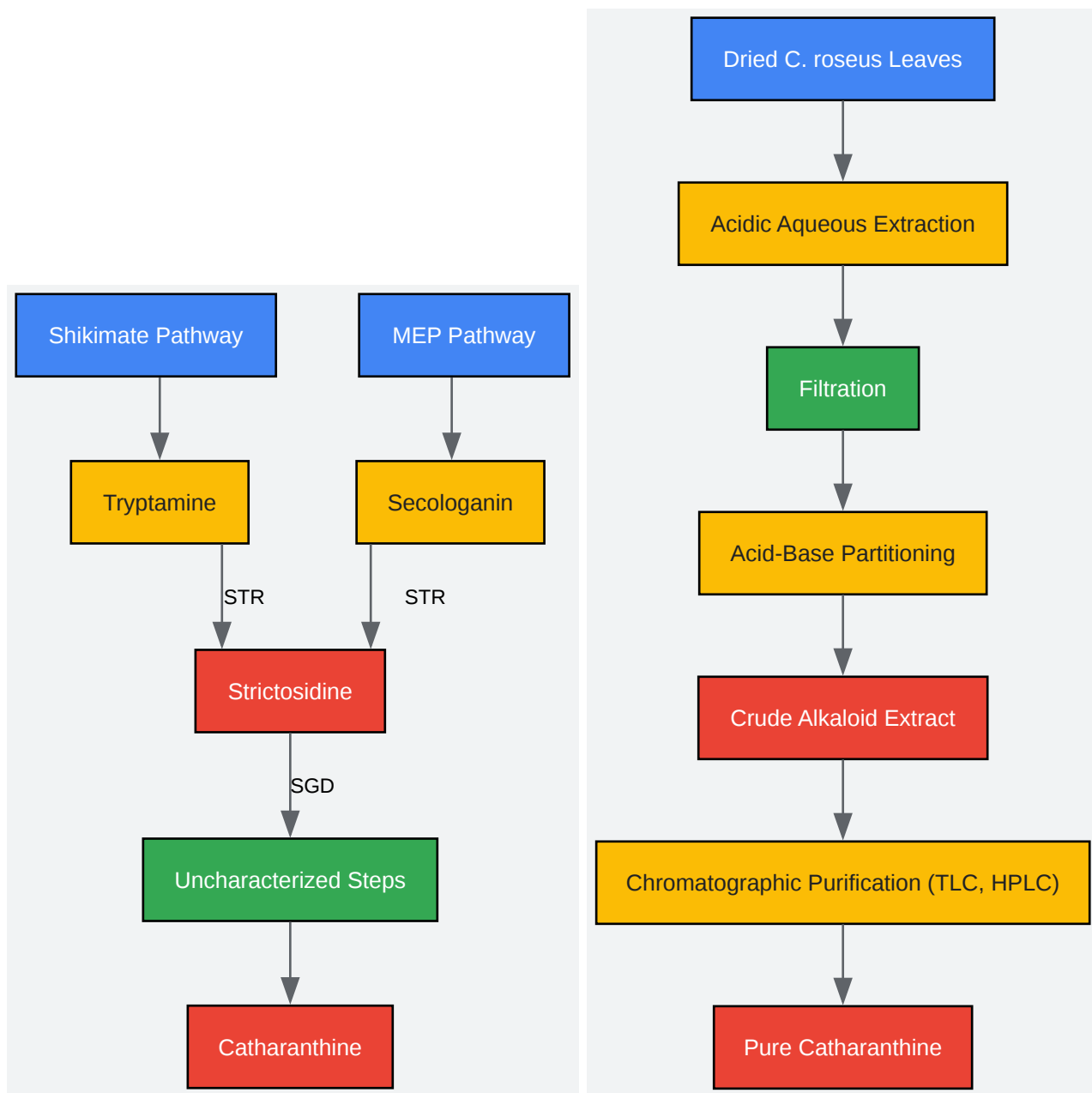
type, and environmental stressors.[11] The leaves are generally considered the most abundant source of catharanthine.[3][10]

Table 1: Natural Abundance of Catharanthine in Catharanthus roseus

Plant Part	Cultivar	Catharanthine Content (dry weight)	Reference
Leaves	Pacifica Peach	2903 ± 384 µg/g	[10]
Leaves	Pacifica Polka Dot	3.79 mg/g	[12]
Leaves	Cooler Pink	0.9 mg/g	[12]
Leaves	Unspecified	1.88 mg/g (after elicitation)	[13]
Shoots	In vitro culture	0.0039%	[4]
Callus	In vitro culture	0.00019%	[4]

Biosynthesis of Catharanthine

The biosynthesis of catharanthine is a complex process that involves multiple enzymatic steps and cellular compartments.[2] The pathway originates from two primary metabolic routes: the shikimate pathway, which provides the indole moiety (tryptamine), and the methylerythritol phosphate (MEP) pathway, which supplies the terpene component (secologanin).[1][14] The condensation of tryptamine and secologanin forms strictosidine, a central precursor from which all TIAs, including catharanthine, are derived.[1][14] While the complete pathway from strictosidine to catharanthine is not fully elucidated, several key enzymatic steps have been identified.[15]



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